

# An In-Depth Technical Guide to 6-Deoxy-9 $\alpha$ -hydroxycedrodorin

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## Compound of Interest

Compound Name: 6-Deoxy-9 $\alpha$ -hydroxycedrodorin

Cat. No.: B10855954

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Disclaimer: Despite extensive searches, the primary scientific literature detailing the initial isolation, structure elucidation, and comprehensive biological testing of **6-Deoxy-9 $\alpha$ -hydroxycedrodorin** could not be located. The information presented herein is synthesized from available chemical database entries and general knowledge of related compounds. As such, detailed experimental protocols and quantitative spectroscopic data are currently unavailable. This guide will be updated as more specific information becomes accessible.

## Executive Summary

**6-Deoxy-9 $\alpha$ -hydroxycedrodorin** is a complex natural product classified as a limonoid, a subclass of highly oxygenated tetranortriterpenoids. Limonoids are predominantly found in plant families such as Meliaceae and Rutaceae. The chemical formula for **6-Deoxy-9 $\alpha$ -hydroxycedrodorin** is  $C_{27}H_{34}O_9$ , with a molecular weight of 502.56 g/mol. Its complex structure suggests a polycyclic framework, characteristic of cedrodorin-type limonoids. While specific biological activities have not been detailed in accessible literature, related compounds from the *Cedrela* genus, a likely source of this molecule, are known for their insecticidal and anti-inflammatory properties. This document provides an overview of its known chemical properties and places it within the broader context of limonoid chemistry and biology.

## Chemical Structure and Properties

The definitive chemical structure of **6-Deoxy-9 $\alpha$ -hydroxycedrodorin** has been inferred from its systematic name and the structures of related cedrodorin limonoids. A visual representation is crucial for understanding its chemical reactivity and potential biological interactions.

## General Physicochemical Properties

A summary of the basic chemical identifiers and properties for **6-Deoxy-9 $\alpha$ -hydroxycedrodorin** is provided in the table below.

Property	Value	Source
CAS Number	247036-52-8	Generic Chemical Databases
Molecular Formula	C <sub>27</sub> H <sub>34</sub> O <sub>9</sub>	Generic Chemical Databases
Molecular Weight	502.56 g/mol	Generic Chemical Databases
Synonyms	4H-10,12a-Epoxy-7,11-methano-2H-cycloocta[f][1]benzopyran-8-acetic acid, 4-(3-furanyl)dodecahydro-6a,12b-dihydroxy-4a,7,9,9-tetramethyl-2,14-dioxo-, methyl ester, (4S,4aS,6aS,7S,8S,10R,11S,12aR,12bS)-	Generic Chemical Databases

## Putative Biological Activity and Signaling Pathways

While specific studies on **6-Deoxy-9 $\alpha$ -hydroxycedrodorin** are not available, the broader class of limonoids from the Meliaceae family, particularly the genus *Cedrela*, have well-documented biological activities.

## Insecticidal and Antifeedant Activity

Limonoids are renowned for their insecticidal and antifeedant properties. They can act on various insect receptors and signaling pathways, leading to feeding deterrence, growth disruption, and mortality. The potential mechanism of action for limonoids as insect deterrents is illustrated in the following diagram.



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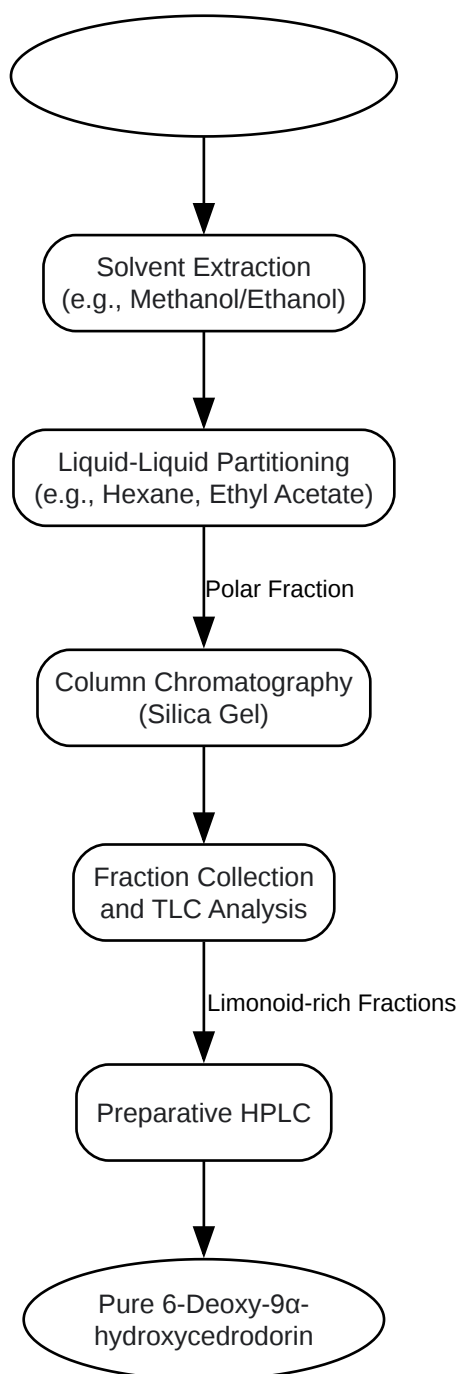
**Figure 1:** Proposed mechanism for limonoid-induced insect antifeedant behavior. (Within 100 characters)

## Experimental Protocols (Generalized)

Detailed experimental protocols for the isolation or synthesis of **6-Deoxy-9α-hydroxycedrodorin** are not available. However, a general workflow for the isolation of limonoids from a plant source like *Cedrela odorata* can be described.

## General Isolation Workflow for Limonoids

The isolation of limonoids from plant material typically involves a series of extraction and chromatographic steps. A generalized workflow is presented below.



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## References

- 1. researchgate.net [researchgate.net]
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